

# How to handle and store 13-Methyltetradecanoic acid safely

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## Compound of Interest

Compound Name: 13-Methyltetradecanoic Acid

Cat. No.: B10787186

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## Technical Support Center: 13-Methyltetradecanoic Acid

This technical support center provides essential information for the safe handling, storage, and use of **13-Methyltetradecanoic acid** in a research environment.

## Frequently Asked Questions (FAQs)

Q1: What is **13-Methyltetradecanoic acid** and what is its physical state?

A1: **13-Methyltetradecanoic acid** (also known as Isopentadecanoic acid) is a branched-chain saturated fatty acid.<sup>[1]</sup> At room temperature, it is a solid.<sup>[2]</sup>

Q2: What are the primary hazards associated with **13-Methyltetradecanoic acid**?

A2: According to GHS classifications, **13-Methyltetradecanoic acid** can cause skin and eye irritation, and may cause respiratory irritation.

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

A3: When handling **13-Methyltetradecanoic acid**, it is essential to wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield to protect against splashes, and a laboratory coat. Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize inhalation of any dust or aerosols.

Q4: How should I store **13-Methyltetradecanoic acid**?

A4: Store **13-Methyltetradecanoic acid** in a tightly sealed container in a cool, dry place. Some suppliers recommend storage at -20°C for long-term stability. It should be stored away from strong oxidizing agents, strong acids, and strong bases.

Q5: What should I do in case of accidental exposure?

A5: In case of skin contact, wash the affected area thoroughly with soap and water. If eye contact occurs, flush with copious amounts of water for at least 15 minutes and seek medical attention. If inhaled, move to fresh air. If swallowed, wash out the mouth with water and seek immediate medical attention.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	13-Methyltetradecanoic acid is insoluble in water.	The compound is soluble in organic solvents such as chloroform, ethanol, and ether. [2][3] For cell culture experiments, it can be complexed with fatty acid-free Bovine Serum Albumin (BSA).
Inconsistent Experimental Results	The compound may have degraded due to improper storage.	Ensure the compound is stored in a tightly sealed container at the recommended temperature (e.g., -20°C) and protected from light and moisture.
Skin or Eye Irritation During Handling	Inadequate personal protective equipment (PPE) or accidental exposure.	Always wear appropriate PPE, including gloves and safety glasses. In case of contact, follow the first aid measures outlined in the FAQs.

## Data Presentation

### Physical and Chemical Properties of 13-Methyltetradecanoic Acid

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>30</sub> O <sub>2</sub>
Molecular Weight	242.4 g/mol [2]
Physical State	Solid[2]
Melting Point	50.2 °C[3]
Boiling Point	189 °C at 12 Torr[3]
Solubility	Soluble in Chloroform, Ethanol, and Ether[2][3]

## Experimental Protocols

### Protocol: Preparation of 13-Methyltetradecanoic Acid for Cell Culture Applications

This protocol describes the preparation of a **13-Methyltetradecanoic acid**-BSA complex for use in cell-based assays. Fatty acids are often complexed with BSA to enhance their solubility and facilitate their uptake by cells in culture.

Materials:

- **13-Methyltetradecanoic acid**
- Fatty acid-free Bovine Serum Albumin (BSA)
- Ethanol (100%, sterile)
- Sterile Phosphate-Buffered Saline (PBS) or serum-free cell culture medium
- Sterile, conical tubes
- Water bath at 37°C

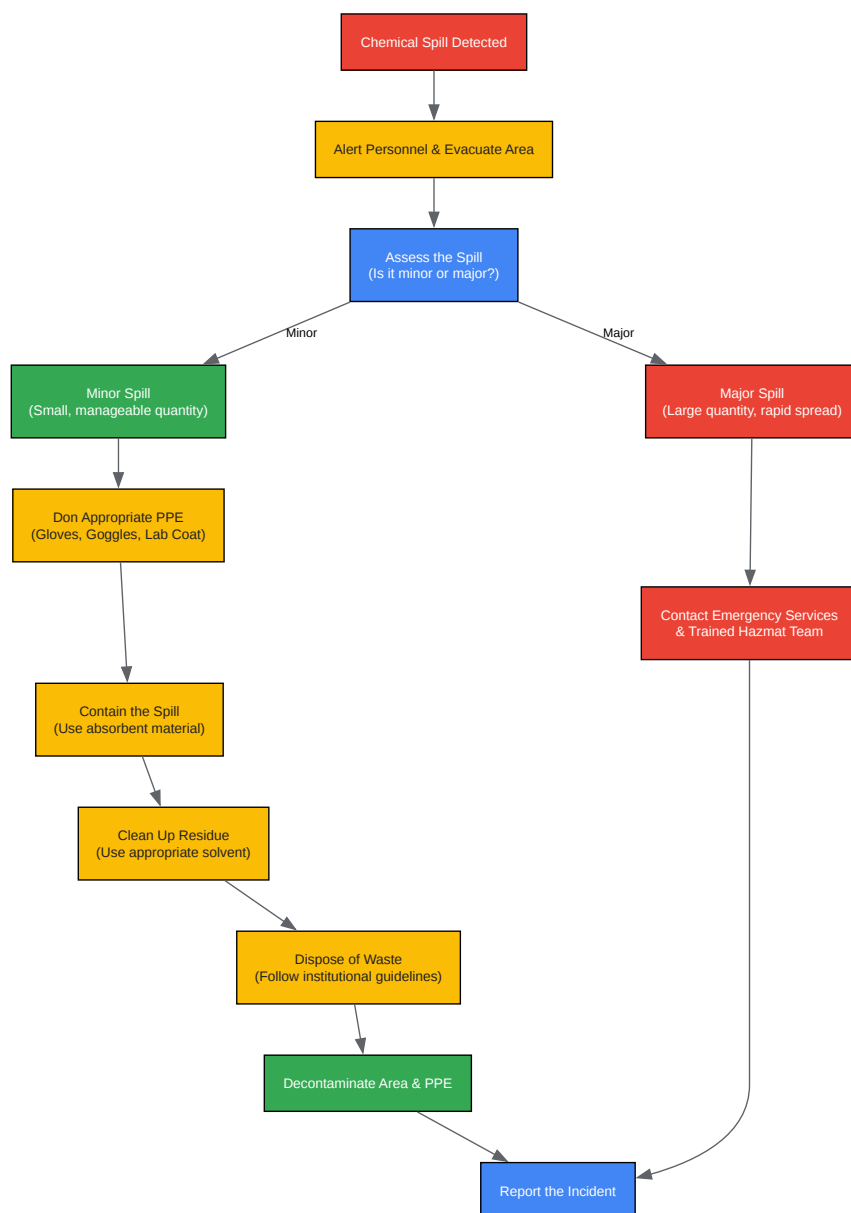
- 0.22  $\mu$ m sterile filter

#### Procedure:

- Prepare a 10% (w/v) BSA solution:
  - Dissolve fatty acid-free BSA in sterile PBS or serum-free medium to a final concentration of 10%.
  - Gently agitate to dissolve completely, avoiding foam generation.
  - Sterilize the BSA solution by passing it through a 0.22  $\mu$ m filter.
- Prepare a stock solution of **13-Methyltetradecanoic acid**:
  - Dissolve **13-Methyltetradecanoic acid** in sterile ethanol to create a concentrated stock solution (e.g., 100 mM).
- Complex the fatty acid with BSA:
  - Warm the 10% BSA solution in a 37°C water bath for 15-30 minutes.
  - Slowly add the **13-Methyltetradecanoic acid** stock solution to the pre-warmed BSA solution while gently vortexing. A common molar ratio of fatty acid to BSA is between 2:1 and 6:1.
  - Incubate the mixture at 37°C for 30-60 minutes to allow for complex formation.
- Prepare working solutions:
  - The resulting fatty acid-BSA complex can be diluted to the desired final concentration in your complete cell culture medium.
  - Important: Prepare a vehicle control using the same concentration of ethanol and BSA without the fatty acid to account for any effects of the solvent and BSA on the cells.

## Visualizations

## Chemical Spill Response Workflow



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Caption: A flowchart for responding to a chemical spill.

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## References

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- 2. caymanchem.com [caymanchem.com]
- 3. 2485-71-4 CAS MSDS (13-METHYLTETRADECANOIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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